

managing the lachrymatory effects of 1-Bromo-1,1-dichloroacetone

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Compound of Interest

Compound Name: 1-Bromo-1,1-dichloroacetone

Cat. No.: B129596

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Technical Support Center: Managing 1-Bromo-1,1-dichloroacetone

Disclaimer: Specific safety and toxicological data for **1-Bromo-1,1-dichloroacetone** are limited. The following guidance is based on the properties of structurally similar and well-documented lachrymatory α -halogenated ketones, such as bromoacetone and dichloroacetone. It is imperative to handle this compound with extreme caution, assuming it possesses a high degree of toxicity and irritancy.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Bromo-1,1-dichloroacetone**?

A: Based on its chemical structure, **1-Bromo-1,1-dichloroacetone** is expected to be a potent lachrymator, causing severe irritation and tearing upon exposure to the eyes.[1] It is also predicted to be a strong irritant to the skin and respiratory tract.[2] Inhalation of vapors can lead to respiratory distress, and skin contact may cause burns.[1][3] Due to its reactivity as an α -haloketone, it is considered a hazardous compound that can react with biological molecules, leading to cellular damage.[2]

Q2: What immediate actions should I take in case of accidental exposure?

A: Immediate and decisive action is crucial.

- Eye Contact: Immediately flush eyes with copious amounts of lukewarm water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention from an ophthalmologist.[3][4]
- Skin Contact: Remove all contaminated clothing and shoes at once.[4] Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[5]
- Inhalation: Move the affected individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[3][4][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.[4]

Q3: What personal protective equipment (PPE) is mandatory when working with this compound?

A: A comprehensive PPE strategy is essential to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles and a full-face shield.[4]
- Hand Protection: Use chemically resistant gloves, such as butyl rubber or Viton. Inspect gloves for any signs of degradation or perforation before each use.
- Body Protection: A chemically resistant lab coat or apron is required. For larger quantities or in situations with a higher risk of splashing, a full chemical suit may be necessary.
- Respiratory Protection: All work must be conducted in a certified chemical fume hood with a high flow rate. If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.[4]

Q4: How should I properly store **1-Bromo-1,1-dichloroacetone**?

A: Store the compound in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases, oxidizing agents, and reducing agents.[4] It is advisable to store it in a refrigerator designated for chemical storage.

Q5: What is the appropriate procedure for disposing of waste containing this compound?

A: All waste containing **1-Bromo-1,1-dichloroacetone** must be treated as hazardous waste. Dispose of it in accordance with all local, state, and federal regulations. Do not pour it down the drain.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Mild eye or throat irritation detected in the lab.	Inadequate ventilation or minor vapor escape from the experimental setup.	Immediately cease work and evacuate the area. Allow the fume hood to clear any residual vapors. Re-evaluate the experimental setup for any potential leaks. Ensure the fume hood sash is at the appropriate height.
A small spill occurs within the fume hood.	Accidental dropping of a container or a leak from the apparatus.	Keep the fume hood running. Neutralize the spill with a suitable agent like sodium bicarbonate or a commercial spill kit for halogenated compounds. Absorb the neutralized mixture with an inert material (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. [4] Clean the affected area thoroughly.
Visible degradation or discoloration of the compound.	Improper storage, exposure to light, or contamination.	Do not use the degraded compound. Dispose of it as hazardous waste. Review storage conditions to ensure they meet the recommended guidelines.
Strong, pungent odor detected upon opening the container.	The compound is highly volatile and has a strong odor. [1]	This is characteristic of many lachrymators. Ensure the container is opened and all subsequent work is performed deep within a certified chemical fume hood to prevent vapor exposure.

Quantitative Data Summary

Due to the lack of specific data for **1-Bromo-1,1-dichloroacetone**, the following table summarizes relevant information for structurally similar compounds to provide a conservative basis for risk assessment.

Property	Bromoacetone	1,3-Dichloroacetone	1,1-Dichloroacetone
Molecular Formula	C ₃ H ₅ BrO	C ₃ H ₄ Cl ₂ O	C ₃ H ₄ Cl ₂ O
Molecular Weight	136.98 g/mol	126.97 g/mol	126.97 g/mol
Boiling Point	136 °C[1]	172-174 °C	120 °C
Flash Point	51 °C[3]	85 °C	Not Available
Vapor Pressure	1.2 kPa (@ 20°C)[3]	0.75 mmHg (@ 20°C)	27 mmHg (@ 25°C)[7]
Primary Hazards	Lachrymator, Toxic, Flammable[1][3]	Corrosive, Toxic[4]	Flammable, Toxic, Corrosive

Experimental Protocols

Protocol 1: Safe Weighing and Dispensing of 1-Bromo-1,1-dichloroacetone

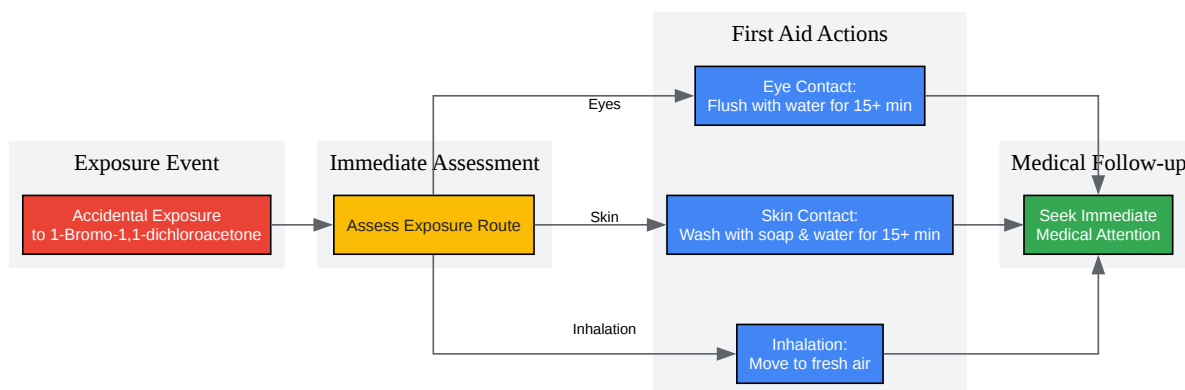
- Preparation: Don all required PPE (face shield, safety goggles, chemically resistant gloves, lab coat) before starting. Ensure the chemical fume hood is operational and the sash is at the correct height.
- Equipment Setup: Place an analytical balance inside the fume hood. Use a container with a secure lid for weighing.
- Dispensing: Work well inside the fume hood. Slowly open the main container of **1-Bromo-1,1-dichloroacetone**. Use a clean pipette or spatula to transfer the required amount into the pre-tared weighing container.
- Sealing: Immediately and securely close both the main container and the weighing container.

- Cleanup: Decontaminate the spatula or pipette tip with a suitable quenching solution (e.g., a dilute solution of sodium bisulfite) before removing it from the fume hood. Wipe down the balance and surrounding area within the fume hood with a damp cloth, which should then be disposed of as hazardous waste.
- Transport: If the weighed sample needs to be transported to another area, place the sealed container inside a secondary, shatterproof container.

Protocol 2: Emergency Spill Response (Outside of a Fume Hood)

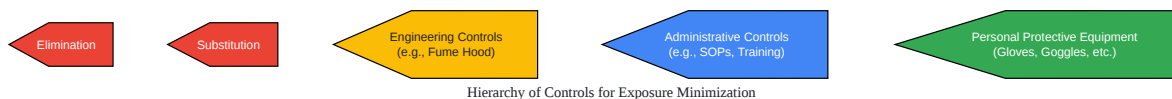
- Evacuation: Immediately alert all personnel in the vicinity and evacuate the laboratory.
- Isolation: Close the laboratory doors to contain the vapors. If possible and safe to do so, increase ventilation to the area from an external control point.
- Notification: Inform the institutional Environmental Health and Safety (EHS) department or the designated emergency response team. Provide details about the spilled substance and the location.
- Do Not Re-enter: Do not attempt to clean up the spill yourself unless you are a trained member of the emergency response team and have the appropriate respiratory protection and PPE.
- First Aid: Anyone who may have been exposed should immediately follow the first aid procedures outlined in the FAQ section and seek medical attention.

Visualizations



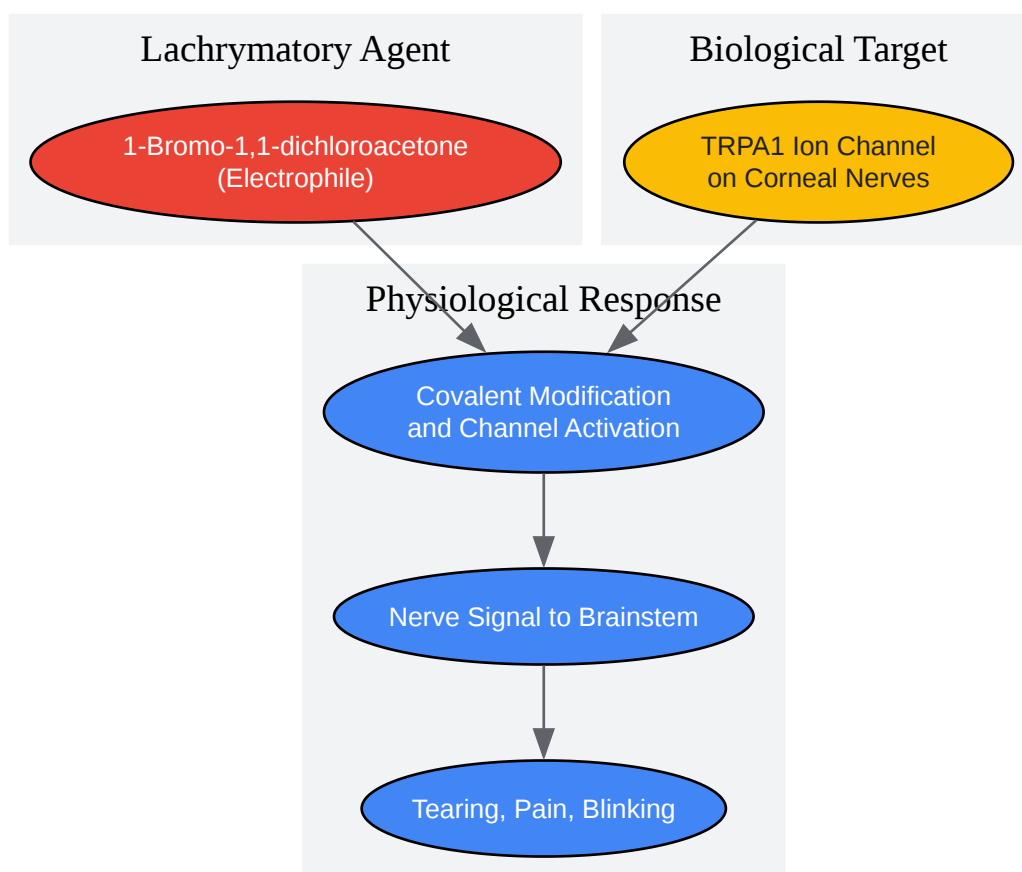
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Caption: Workflow for immediate response to accidental exposure.



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Caption: Hierarchy of controls for minimizing exposure risk.



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Caption: Simplified signaling pathway of lachrymatory agents.

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